

Application Note: Spectroscopic Characterization of 2-Methoxy-3-nitrobenzene-1-sulfonamide

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Compound of Interest

Compound Name: 2-Methoxy-3-nitrobenzene-1-sulfonamide
CAS No.: 1261827-86-4
Cat. No.: B13273451

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H,

C) and Mass Spectrometry (ESI-MS/MS) Compound Class: Polysubstituted Benzenesulfonamide

Executive Summary

The precise characterization of **2-Methoxy-3-nitrobenzene-1-sulfonamide** (CAS: 70628-39-6 or analog) presents unique challenges due to the "push-pull" electronic effects of the electron-donating methoxy group flanked by two strong electron-withdrawing groups (nitro and sulfonamide). This guide provides a robust protocol for verifying structural integrity, distinguishing regioisomers, and identifying common synthetic impurities.

Chemical Identity & Properties

- IUPAC Name: 2-Methoxy-3-nitrobenzenesulfonamide

- Molecular Formula:
- Molecular Weight: 232.21 g/mol
- Key Structural Features:
 - Steric Crowding: The methoxy group at C2 is sterically comprised between the sulfonamide (C1) and nitro (C3) groups, restricting rotation and potentially influencing NOE (Nuclear Overhauser Effect) signals.
 - Acidity: The sulfonamide is weakly acidic (), making it ionizable in basic media.

Nuclear Magnetic Resonance (NMR) Protocol[2][3][4][5][6][7][8]

Experimental Setup

- Instrument: 400 MHz or higher (600 MHz recommended for resolving aromatic coupling).
- Solvent Selection:
 - Preferred: DMSO- (99.9% D).
 - Reasoning: Sulfonamide protons are exchangeable. In , the signal is often broad or invisible due to exchange rates. DMSO forms hydrogen bonds with the , sharpening the signal and shifting it downfield (typically 7.0–8.0 ppm), allowing for accurate integration.

- Concentration: 5–10 mg in 0.6 mL solvent.
- Temperature: 298 K (25°C).

Predicted ¹H NMR Analysis (DMSO-*d*₆)

The aromatic ring possesses three adjacent protons (positions 4, 5, and 6), creating an AMX or ABC spin system depending on the field strength.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
7.90 – 8.15	Doublet of Doublets (dd)	1H	H-4	Ortho to (strong deshielding).
7.70 – 7.90	Doublet of Doublets (dd)	1H	H-6	Ortho to (strong deshielding).
7.40 – 7.60	Broad Singlet (s)	2H		Exchangeable. Chemical shift varies with concentration/wa ter content.
7.30 – 7.50	Triplet (t) / dd	1H	H-5	Meta to both EWGs; least deshielded aromatic proton.
3.85 – 4.00	Singlet (s)	3H		Characteristic methoxy singlet.

Self-Validating the NMR Data

To ensure the spectrum corresponds to the 2-methoxy-3-nitro isomer and not the 4-methoxy or regioisomers:

- Coupling Constants ():
 - The triplet at H-5 should show two ortho couplings (Hz and Hz).
 - Validation: If you see meta coupling (Hz) as the primary splitting, the substitution pattern is likely 1,2,4 or 1,3,5, indicating the wrong isomer.
- NOE (Nuclear Overhauser Effect):
 - Irradiate the Methoxy singlet (ppm).
 - Result: No enhancement of aromatic protons should be observed if the methoxy is sandwiched between and (steric block). However, if it were the 4-methoxy isomer, NOE would be observed on the adjacent H-3/H-5 protons.

Mass Spectrometry (MS) Protocol[5][6]

Ionization Strategy

- Method: Electrospray Ionization (ESI).[1][2]
- Polarity:Negative Mode (ESI-) is superior for sulfonamides.
 - Mechanism:[3][4][5] Deprotonation of the sulfonamide nitrogen:

- Benefit: Cleaner spectra with less background noise compared to positive mode, which often produces complex sodium/potassium adducts (

,

).

Fragmentation Pathway (MS/MS)

In Negative Mode ESI, the parent ion will be observed at

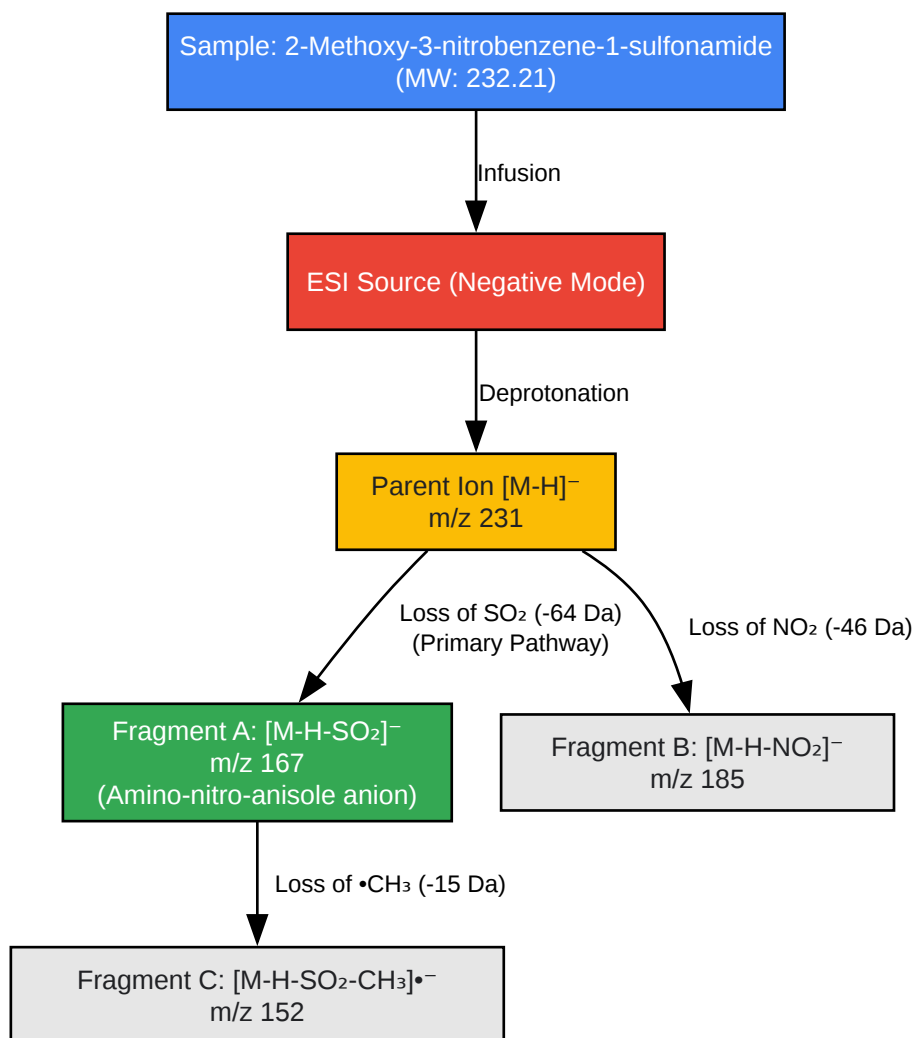
231.

Key Transitions:

- Loss of
(64 Da): The primary fragmentation channel for sulfonamides.
 - (Rearrangement to aniline derivative).
- Loss of Methyl Radical (15 Da): From the methoxy group (radical mechanism).
 - .
- Loss of Nitro Group (46 Da):
 - .

MS Workflow Diagram

The following diagram illustrates the logical flow for structural confirmation using MS fragmentation.



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Caption: ESI(-) Fragmentation pathway for structural confirmation. The transition 231 -> 167 is the specific quantifier transition.

Synthesis & Impurity Profiling

When analyzing this compound, researchers must be aware of specific process-related impurities that may interfere with spectra.

Impurity Type	Origin	Detection Method
Sulfonic Acid	Hydrolysis of sulfonamide during workup.	MS: Peak at 232 (Negative mode: 232). NMR: Loss of broad singlet; highly acidic proton usually exchanges with water.
Des-nitro Analog	Incomplete nitration or over-reduction.	MS: Shift of -45 Da. NMR: Loss of downfield shift on H-4.
Bis-sulfonamide	Over-reaction of sulfonyl chloride with ammonia.	MS: Dimer mass (). NMR: Doubling of aromatic signals or asymmetry.

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